

Separating adipoyl carnitine from isobaric interferences

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Compound of Interest

Compound Name: *Adipoyl carnitine*

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Technical Support Center: Adipoyl Carnitine Analysis

Welcome to the technical support resource for the analysis of **adipoyl carnitine** (C6-DC). This guide is designed for researchers, clinical scientists, and drug development professionals who encounter challenges in accurately quantifying this specific medium-chain dicarboxylic acylcarnitine. The inherent analytical difficulty lies in separating it from isobaric compounds that can lead to significant misinterpretation of results. This document provides in-depth troubleshooting advice, frequently asked questions, and a validated experimental protocol to ensure the specificity and accuracy of your measurements.

Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the analysis of **adipoyl carnitine**.

Q1: What is **adipoyl carnitine** (C6-DC) and why is its measurement important?

Adipoyl carnitine, also known as hexanedioylcarnitine or C6-DC, is a dicarboxylic medium-chain acylcarnitine.^[1] Acylcarnitines are metabolic intermediates that play a crucial role in

cellular energy production by facilitating the transport of fatty acids into the mitochondria for β -oxidation.[2][3] The profiling of acylcarnitines is a cornerstone of newborn screening and is used to diagnose and monitor various inborn errors of metabolism, including fatty acid oxidation disorders and organic acidemias.[4][5] Altered levels of specific acylcarnitines, including C6-DC, can also serve as biomarkers for other complex conditions like mitochondrial dysfunction, type 2 diabetes, and cardiovascular diseases.[6][7][8]

Q2: What is an "isobaric interference" and why is it a critical problem for **adipoyl carnitine** analysis?

Isobaric interferences refer to compounds that have the same nominal mass-to-charge ratio (m/z) as the analyte of interest. In mass spectrometry, these compounds are indistinguishable based on mass alone. **Adipoyl carnitine** (C6-DC) has an identical molecular weight (289.32 Da) to its structural isomer, 3-methylglutaryl carnitine (C5-M-DC).[6] High-throughput screening methods like flow-injection analysis-tandem mass spectrometry (FIA-MS/MS) cannot differentiate between these two compounds.[9][10] This is a significant issue because the accumulation of each compound points to different metabolic defects. Conflating the two can lead to false positives, misdiagnosis, and incorrect interpretation of metabolomics data.[6][11]

Q3: Can I reliably measure **adipoyl carnitine** using a standard FIA-MS/MS acylcarnitine profile?

No. Standard FIA-MS/MS methods, while excellent for high-throughput screening, lack the specificity to differentiate between isobaric acylcarnitines.[10][12] Any signal detected at the m/z corresponding to C6-DC could be **adipoyl carnitine**, 3-methylglutaryl carnitine, or a combination of both. Therefore, a chromatographic separation step prior to mass spectrometric analysis is mandatory for accurate and specific quantification.[13][14]

Q4: Is chemical derivatization required for the analysis of **adipoyl carnitine**?

While derivatization (e.g., butylation to form butyl esters) has been traditionally used to improve the chromatographic behavior and ionization efficiency of acylcarnitines, it is not strictly necessary with modern analytical instrumentation.[11][15] In fact, derivatization can sometimes introduce other analytical challenges and adds complexity to sample preparation.[16] Many modern, validated methods now focus on the analysis of underivatized acylcarnitines using

advanced column chemistries and sensitive mass spectrometers, which simplifies the workflow. [9][13][17] The protocol provided in this guide is for underivatized acylcarnitines.

Troubleshooting Guide

This section provides solutions to common problems encountered during the chromatographic separation of **adipoyl carnitine**.

Problem	Probable Cause(s)	Recommended Solution(s)
A single, unresolved peak is observed where two isobaric peaks (C6-DC and its isomer) are expected.	Inadequate Chromatographic Resolution: The LC method (column, mobile phase, gradient) is not capable of separating the isomers.	1. Optimize the Gradient: Increase the gradient length or decrease the ramp rate, particularly during the elution window for medium-chain acylcarnitines. A shallower gradient provides more time for the column to resolve closely eluting compounds. 2. Change Column Chemistry: If using a standard C18 column, consider one with a different selectivity (e.g., a C18 with polar end-capping) or a mixed-mode column that offers multiple separation mechanisms (e.g., reversed-phase and ion-exchange).^[9] 3. Reduce Flow Rate: Lowering the flow rate can increase the number of theoretical plates and improve resolution, though it will also increase the run time.
Poor peak shape (e.g., tailing or fronting) for the adipoyl carnitine peak.	Secondary Interactions: The analyte may be interacting with active sites on the column packing material or system components. Mobile Phase pH: The pH of the mobile phase may not be optimal for the analyte's charge state.	1. Check Mobile Phase pH: Ensure the pH is low (e.g., by using 0.1% formic acid) to keep the carboxylic acid groups protonated and reduce unwanted ionic interactions. 2. Use a High-Quality Column: Modern, well-end-capped columns are designed to minimize silanol interactions that can cause peak tailing for

polar compounds like acylcarnitines. The Raptor ARC-18 is an example of a column designed for such separations.[\[13\]](#)

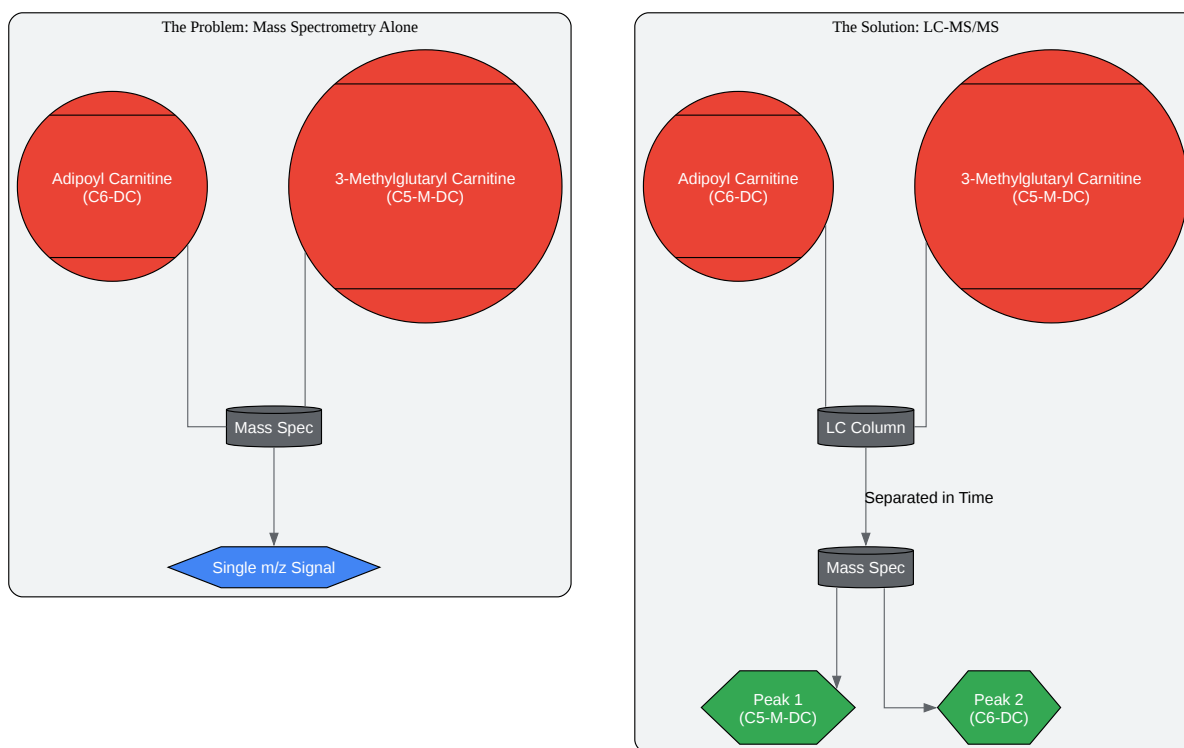
Low signal intensity or poor sensitivity for C6-DC.

Suboptimal MS Parameters: The settings for the ion source (e.g., gas flows, temperature) or the MRM transition are not optimized. Matrix Effects: Co-eluting compounds from the sample matrix (e.g., salts, phospholipids) are suppressing the ionization of the analyte.

1. Optimize Ion Source Conditions: Infuse a standard solution of adipoyl carnitine and systematically adjust source parameters (e.g., spray voltage, gas temperature, nebulizer pressure) to maximize the signal. 2. Confirm MRM Transition: Ensure you are using the most intense and specific precursor-to-product ion transition. For acylcarnitines, the transition to the product ion at m/z 85 is common and robust.[\[11\]](#) 3. Improve Sample Preparation: Implement a more rigorous sample clean-up step (e.g., solid-phase extraction) to remove interfering matrix components.[\[18\]](#) 4. Adjust Chromatography: Modify the LC gradient to move the C6-DC peak away from regions of high matrix interference.

The Analytical Challenge and Solution

The core challenge is the identical mass of **adipoyl carnitine** (C6-DC) and its isomer, 3-methylglutaryl carnitine. Liquid Chromatography (LC) provides the necessary separation based on differing physicochemical properties before the analytes enter the Mass Spectrometer (MS).



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Caption: Workflow showing how LC separates isobars before MS detection.

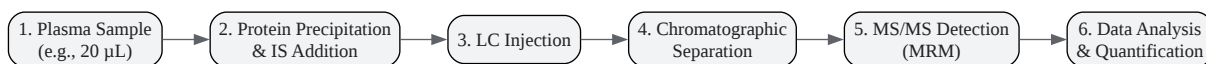
Isobar Comparison

Feature	Adipoyl Carnitine	3-Methylglutaryl Carnitine
Abbreviation	C6-DC	C5-M-DC / C5-3M-DC[6]
Molecular Formula	C ₁₃ H ₂₃ NO ₅	C ₁₃ H ₂₃ NO ₅
Exact Mass	289.1576	289.1576
Structure	Straight-chain dicarboxylic	Branched-chain dicarboxylic
Typical Elution Order	Elutes later on a C18 column due to slightly higher hydrophobicity.	Elutes earlier on a C18 column due to its branched structure.

Validated Experimental Protocol

This protocol describes a robust method for the separation and quantification of underivatized **adipoyl carnitine** from its primary isobaric interference in plasma.

Workflow Overview



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Caption: High-level overview of the analytical workflow.

Materials and Reagents

- Solvents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Water (Type 1 or LC-MS Grade)
- Additives: Formic Acid (LC-MS Grade)
- Standards: Adipoyl-L-carnitine, 3-Methylglutaryl-L-carnitine

- Internal Standard (IS): Deuterated Adipoyl-L-carnitine (e.g., C6-DC-d4) or other suitable labeled medium-chain acylcarnitine.
- Sample Collection Tubes: K2-EDTA plasma tubes
- Equipment: Centrifuge, vortex mixer, analytical balance, calibrated pipettes.

Sample Preparation

This procedure is based on a simple protein precipitation, which is effective for acylcarnitine analysis.[\[13\]](#)[\[17\]](#)

- Thaw Samples: Thaw plasma samples, standards, and quality controls on ice.
- Aliquot Sample: Pipette 20 μL of plasma into a 1.5 mL microcentrifuge tube.
- Add Precipitation Solution: Add 100 μL of cold precipitation solution (Methanol containing the internal standard at a known concentration) to each tube.
- Vortex: Vortex the samples vigorously for 20 seconds to ensure complete protein precipitation.
- Incubate: Incubate the samples at 4°C for 20 minutes to enhance precipitation.
- Centrifuge: Centrifuge the tubes at $>14,000 \times g$ for 10 minutes at 4°C.
- Transfer Supernatant: Carefully transfer 80 μL of the clear supernatant to an LC vial. Avoid disturbing the protein pellet.
- Dilute (Optional but Recommended): Add 720 μL of the initial mobile phase (e.g., 95% Mobile Phase A) to the vial. This reduces the solvent mismatch between the sample and the starting gradient conditions, improving peak shape.
- Inject: The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Parameters

These parameters are a robust starting point and should be optimized for your specific instrumentation.

Table: Liquid Chromatography Parameters

Parameter	Setting	Rationale
LC System	UPLC / UHPLC System	Provides higher resolution and faster run times compared to traditional HPLC.[15]
Column	Raptor ARC-18 (100 x 2.1 mm, 2.7 µm) or equivalent	A C18 stationary phase provides the necessary hydrophobicity to retain and separate medium-chain acylcarnitines.[13]
Column Temp.	50°C	Elevated temperature reduces mobile phase viscosity and can improve peak shape and separation efficiency.[11]
Mobile Phase A	0.1% Formic Acid in Water	The acidifier ensures analytes are protonated for optimal positive mode ESI and good peak shape.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is the strong organic solvent used to elute the analytes.
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column.
Injection Vol.	5 µL	
LC Gradient	Time (min)	%B
0.0	5	
1.0	5	
8.0	60	
8.1	95	
10.0	95	

10.1	5
12.0	5

Table: Mass Spectrometry Parameters

Parameter	Setting	Rationale
MS System	Triple Quadrupole Mass Spectrometer	The gold standard for quantitative analysis due to its sensitivity and specificity in MRM mode.
Ionization Mode	Electrospray Ionization (ESI), Positive	Acylcarnitines contain a permanently charged quaternary amine, making them ideal for positive mode ESI.
MRM Transitions	Compound	Precursor (Q1)
Adipoyl Carnitine (C6-DC)	290.2	
3-Methylglutaryl Carnitine	290.2	
C6-DC-d4 (IS)	294.2	
Key Settings	Optimize spray voltage, source temperature, and gas flows for your specific instrument.	Instrument-specific optimization is critical for achieving maximum sensitivity.

References

- (N/A)
- Miller, M. J., et al. (2021). A clinically validated method to separate and quantify underivatized acylcarnitines and carnitine metabolic intermediates using mixed-mode chromatography with tandem mass spectrometry. Journal of Chromatography A. Available at: [\[Link\]](#)

- Giesbertz, P., et al. (2015). An LC-MS/MS method to quantify acylcarnitine species including isomeric and odd-numbered forms in plasma and tissues. Journal of Lipid Research. Available at: [\[Link\]](#)
- Vernez, L., et al. (2004). Quantification of Carnitine and Acylcarnitines in Biological Matrices by HPLC Electrospray Ionization- Mass Spectrometry. Clinical Chemistry. Available at: [\[Link\]](#)
- (N/A)
- Gucciardi, A., et al. (2012). A rapid UPLC-MS/MS method for simultaneous separation of 48 acylcarnitines in dried blood spots and plasma useful as a second-tier test for expanded newborn screening. Analytical and Bioanalytical Chemistry. Available at: [\[Link\]](#)
- (N/A)
- Stepien, K. M., et al. (2020). 3-Methylglutarylcarnitine: a biomarker of mitochondrial dysfunction. Metabolites. Available at: [\[Link\]](#)
- Maeda, M. F., et al. (2011). An improved LC-MS/MS method for the detection of classic and low excretor glutaric acidemia type 1. Molecular Genetics and Metabolism. Available at: [\[Link\]](#)
- Thapa, M. (2021). New analytical method for the quantification of acylcarnitines. biocrates life sciences gmbh. Available at: [\[Link\]](#)
- Restek Corporation. (2023). LC-MS/MS Analysis of 25 Underivatized Acylcarnitines for Differential Diagnosis. Restek. Available at: [\[Link\]](#)
- Bruce, S. (N/A). Comprehensive Clinical Acylcarnitines by LC-MS/MS. MSACL. Available at: [\[Link\]](#)
- (N/A)
- (N/A)
- American College of Medical Genetics and Genomics (ACMG). (2020). Laboratory analysis of acylcarnitines, 2020 update: a technical standard of the American College of Medical Genetics and Genomics (ACMG). Genetics in Medicine. Available at: [\[Link\]](#)

- Hoppel, C. L., et al. (2016). Quantitative Acylcarnitine Determination by UHPLC-MS/MS – Going Beyond Tandem MS Acylcarnitine “Profiles”. PMC. Available at: [\[Link\]](#)
- Matern, D., et al. (2010). Rapid determination of C4-acylcarnitine and C5-acylcarnitine isomers in plasma and dried blood spots by UPLC-MS/MS as a second tier test following flow-injection MS/MS acylcarnitine profile analysis. Clinica Chimica Acta. Available at: [\[Link\]](#)
- Kocz-Pfanstiel, R., & Toth, K. (2016). Mass Spectrometric Analysis of L-carnitine and its Esters: Potential Biomarkers of Disturbances in Carnitine Homeostasis. Current Organic Chemistry. Available at: [\[Link\]](#)
- (N/A)
- (N/A)
- (N/A)
- Flanagan, J. L., et al. (2021). L-Carnitine and Acylcarnitines: Mitochondrial Biomarkers for Precision Medicine. Nutrients. Available at: [\[Link\]](#)
- Costa, C. G., et al. (2012). Analysis of acylcarnitine profiles in umbilical cord blood and during the early neonatal period by electrospray ionization tandem mass spectrometry. Journal of Inherited Metabolic Disease. Available at: [\[Link\]](#)
- (N/A)
- Adeva-Andany, M. M., et al. (2017). Acylcarnitines: Nomenclature, Biomarkers, Therapeutic Potential, Drug Targets, and Clinical Trials. Pharmacological Research. Available at: [\[Link\]](#)
- Zgoura, P., et al. (2021). Metabolic Impairment in Coronary Artery Disease: Elevated Serum Acylcarnitines Under the Spotlights. Frontiers in Cardiovascular Medicine. Available at: [\[Link\]](#)
- Nykäri, S., et al. (2013). Rapid quantitative analysis of carnitine and acylcarnitines by ultra-high performance-hydrophilic interaction liquid chromatography-tandem mass spectrometry. Journal of Chromatography A. Available at: [\[Link\]](#)

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Sources

- [1. science.rsu.lv \[science.rsu.lv\]](https://science.rsu.lv)
- [2. Mass Spectrometric Analysis of L-carnitine and its Esters: Potential Biomarkers of Disturbances in Carnitine Homeostasis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. L-Carnitine and Acylcarnitines: Mitochondrial Biomarkers for Precision Medicine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. scholarworks.indianapolis.iu.edu \[scholarworks.indianapolis.iu.edu\]](https://scholarworks.indianapolis.iu.edu)
- [5. Analysis of acylcarnitine profiles in umbilical cord blood and during the early neonatal period by electrospray ionization tandem mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. 3-Methylglutaryl carnitine: a biomarker of mitochondrial dysfunction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. New analytical method for the quantification of acylcarnitines - biocrates life sciences gmbh \[biocrates.com\]](https://biocrates.com)
- [8. Frontiers | Metabolic Impairment in Coronary Artery Disease: Elevated Serum Acylcarnitines Under the Spotlights \[frontiersin.org\]](https://frontiersin.org)
- [9. A clinically validated method to separate and quantify underivatized acylcarnitines and carnitine metabolic intermediates using mixed-mode chromatography with tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. utsouthwestern.elsevierpure.com \[utsouthwestern.elsevierpure.com\]](https://utsouthwestern.elsevierpure.com)
- [11. An LC-MS/MS method to quantify acylcarnitine species including isomeric and odd-numbered forms in plasma and tissues - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Quantitative Acylcarnitine Determination by UHPLC-MS/MS – Going Beyond Tandem MS Acylcarnitine “Profiles” - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. LC-MS/MS Analysis of 25 Underivatized Acylcarnitines for Differential Diagnosis \[discover.restek.com\]](https://discover.restek.com)
- [14. msacl.org \[msacl.org\]](https://msacl.org)
- [15. A rapid UPLC-MS/MS method for simultaneous separation of 48 acylcarnitines in dried blood spots and plasma useful as a second-tier test for expanded newborn screening - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. An improved LC-MS/MS method for the detection of classic and low excretor glutaric acidemia type 1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. cris.vtt.fi \[cris.vtt.fi\]](https://cris.vtt.fi)

- [18. researchgate.net \[researchgate.net\]](#)
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